

Unable to Retrieve Data for CAS Number 8067-30-3

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Trimethylsilylethynyl)pyridine

Cat. No.: B1587498

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Initial searches for the physicochemical data associated with CAS number 8067-30-3 have not yielded any specific results. This suggests that the provided CAS number may be invalid or incorrect.

Efforts to gather information on the requested topic were unsuccessful as the identifier "8067-30-3" does not correspond to a recognized substance in chemical databases. While searches were conducted for similar numerical sequences, no direct match or relevant alternative was found. For instance, information was available for substances with different CAS numbers such as Halquinol (8067-69-4) and anhydrous magnesium chloride (7786-30-3), but these are distinct chemical entities.^{[1][2]}

Without a valid Chemical Abstracts Service (CAS) number, it is not possible to provide an accurate and authoritative technical guide on the physicochemical properties, experimental protocols, or any other related scientific information as requested.

We recommend that researchers, scientists, and drug development professionals verify the CAS number for their substance of interest to ensure the accuracy of the information they are seeking. Please provide a corrected CAS number to proceed with the generation of a comprehensive technical guide.

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References

- 1. Halquinol | C₂₇H₁₇Cl₄N₃O₃ | CID 24690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com